

# Technical Guide: Safety and Handling of (S)-(-)-2-(Boc-amino)-1,4-butanediol

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## Compound of Interest

**Compound Name:** (S)-(-)-2-(Boc-amino)-1,4-butanediol

**Cat. No.:** B143952

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **(S)-(-)-2-(Boc-amino)-1,4-butanediol**, a chiral building block valuable in synthetic chemistry. The following sections detail its properties, potential hazards, safe handling procedures, and experimental applications, with a focus on its use in the synthesis of chiral catalysts.

## Chemical and Physical Properties

**(S)-(-)-2-(Boc-amino)-1,4-butanediol** is a stable, combustible solid. Key quantitative data for this compound are summarized in the table below.

| Property          | Value  | Reference                               |
|-------------------|--|---|
| CAS Number        | 128427-10-1                                    | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Formula | C <sub>9</sub> H <sub>19</sub> NO <sub>4</sub> | <a href="#">[1]</a>                     |
| Molecular Weight  | 205.25 g/mol                                   | <a href="#">[2]</a>                     |
| Melting Point     | 65-69 °C                                       | <a href="#">[2]</a>                     |
| Optical Activity  | [α]D <sup>20</sup> -8°, c = 1 in chloroform    | <a href="#">[2]</a>                     |
| Appearance        | White to off-white solid                       |   |
| Purity            | ≥97%   | <a href="#">[2]</a>                     |

## Safety and Hazard Information

While specific toxicological data for **(S)-(-)-2-(Boc-amino)-1,4-butanediol** are limited, information from safety data sheets (SDS) and data on the parent compound, 1,4-butanediol, can be used to infer potential hazards.

## GHS Hazard Classification

The Globally Harmonized System (GHS) classification for substances containing 1,4-butanediol indicates potential hazards. Users should handle **(S)-(-)-2-(Boc-amino)-1,4-butanediol** with the assumption that it may share some of these properties.

| Hazard Class  | Hazard Statement   |
|---|--|
| Acute Toxicity, Oral (Category 4)                             | H302: Harmful if swallowed. <a href="#">[3]</a>              |
| Specific Target Organ Toxicity - Single Exposure (Category 3) | H336: May cause drowsiness or dizziness. <a href="#">[3]</a> |

Note: This classification is for the parent compound, 1,4-butanediol, and should be considered as a potential hazard for its derivatives.

## Summary of Potential Hazards

- Ingestion: May be harmful if swallowed.[3][4]
- Inhalation: May cause respiratory irritation, drowsiness, or dizziness.[3][5]
- Skin Contact: May cause skin irritation.[5]
- Eye Contact: May cause serious eye irritation.[5]
- Combustibility: The material is a combustible solid.[2]

## Safe Handling and Storage

Adherence to proper laboratory safety protocols is essential when working with **(S)-(-)-2-(Boc-amino)-1,4-butanediol**.

## Personal Protective Equipment (PPE)

A comprehensive list of recommended personal protective equipment is provided below.

| Protection Type        | Recommendation  |
|------------------------|---|
| Eye/Face Protection    | Safety glasses with side shields or goggles.[6]   |
| Skin Protection        | Chemical-resistant gloves (e.g., nitrile rubber).<br>Lab coat.  |
| Respiratory Protection | Use in a well-ventilated area. If dusts are generated, a NIOSH-approved N95 respirator is recommended.[2] |

## Handling Procedures

- Avoid contact with skin and eyes.[7]
- Avoid inhalation of dust.[7]
- Use only in a well-ventilated area, such as a chemical fume hood.[7]
- Wash hands thoroughly after handling.[7]

- Keep away from heat, sparks, and open flames.[7]

## Storage Conditions

- Keep the container tightly closed.[3]
- Store in a cool, dry, and well-ventilated place.[7]
- The substance is hygroscopic and should be protected from moisture.[4]
- Recommended storage temperature is 4°C.[8]

## First Aid Measures

In case of exposure, follow these first-aid guidelines and seek medical attention.

| Exposure Route | First Aid Measures  |
|----------------|---|
| Ingestion      | If swallowed, rinse mouth with water. Do not induce vomiting. Call a poison center or doctor if you feel unwell.[3]   |
| Inhalation     | Move the person to fresh air. If not breathing, give artificial respiration. If symptoms persist, call a physician.[3]  |
| Skin Contact   | Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[3]   |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3] |

## Accidental Release and Disposal

### Accidental Release

- Wear appropriate personal protective equipment.[3]

- Avoid generating dust.
- Sweep up the spilled material and place it in a suitable container for disposal.[6]
- Avoid runoff into drains and waterways.[7]

## Disposal

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[3]
- Contact a licensed professional waste disposal service.

## Experimental Protocols and Applications

**(S)-(-)-2-(Boc-amino)-1,4-butanediol** is primarily used as a chiral precursor in the synthesis of organocatalysts and metal complexes for asymmetric reactions.[2]

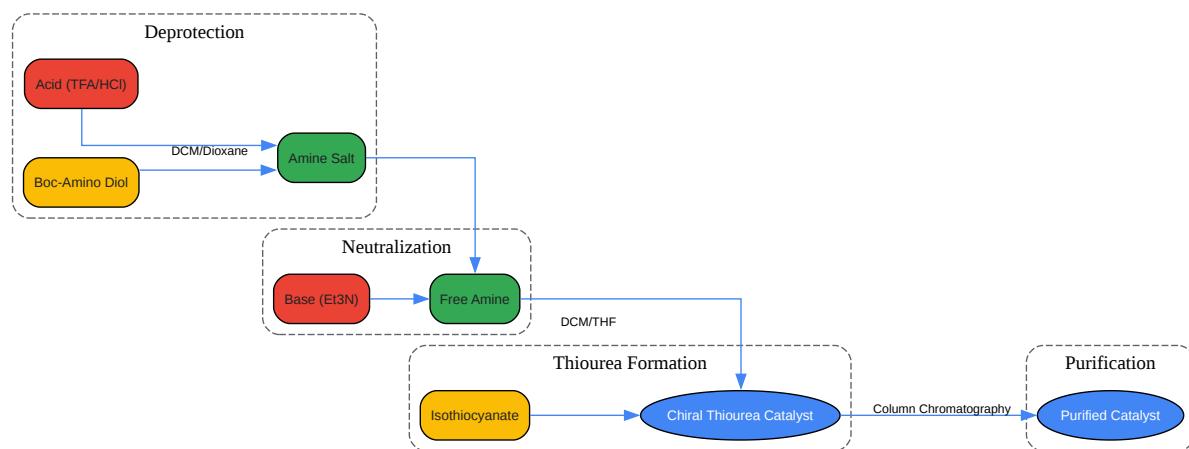
### Synthesis of a Chiral Thiourea Organocatalyst

This protocol is a representative example of the synthesis of a chiral thiourea organocatalyst from a chiral amino alcohol.

Methodology:

- Deprotection of the Boc Group: The Boc-protected amino diol is treated with an acid, such as trifluoroacetic acid (TFA) or hydrochloric acid (HCl) in an appropriate solvent (e.g., dichloromethane or dioxane), to remove the Boc protecting group and yield the corresponding amine salt.
- Neutralization: The amine salt is neutralized with a base (e.g., triethylamine or sodium bicarbonate) to obtain the free amine.
- Thiourea Formation: The free amine is then reacted with an isothiocyanate derivative (e.g., 3,5-bis(trifluoromethyl)phenyl isothiocyanate) in a suitable solvent like dichloromethane or tetrahydrofuran at room temperature to form the chiral thiourea catalyst.

- Purification: The resulting thiourea catalyst is purified by column chromatography on silica gel.



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Caption: Workflow for the synthesis of a chiral thiourea organocatalyst.

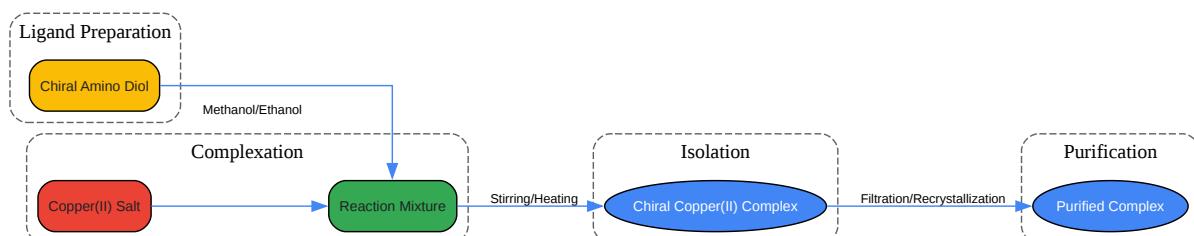
## Preparation of a Chiral Bis-Copper(II) Catalyst

This is a general procedure for the formation of a chiral copper(II) complex from a chiral amino alcohol ligand.

### Methodology:

- Ligand Preparation: The chiral amino diol, (S)-(-)-2-(amino)-1,4-butanediol (after deprotection as described in 6.1), is used as the chiral ligand.

- Complexation: The chiral ligand is dissolved in a suitable solvent, such as methanol or ethanol. A solution of a copper(II) salt (e.g., copper(II) chloride, CuCl<sub>2</sub>) in the same solvent is added to the ligand solution.
- Reaction: The reaction mixture is stirred at room temperature or with gentle heating to facilitate the formation of the copper(II) complex.
- Isolation and Purification: The resulting chiral bis-copper(II) complex may precipitate from the solution upon cooling or after the addition of a less polar solvent. The solid is collected by filtration, washed, and dried. Recrystallization can be performed for further purification.

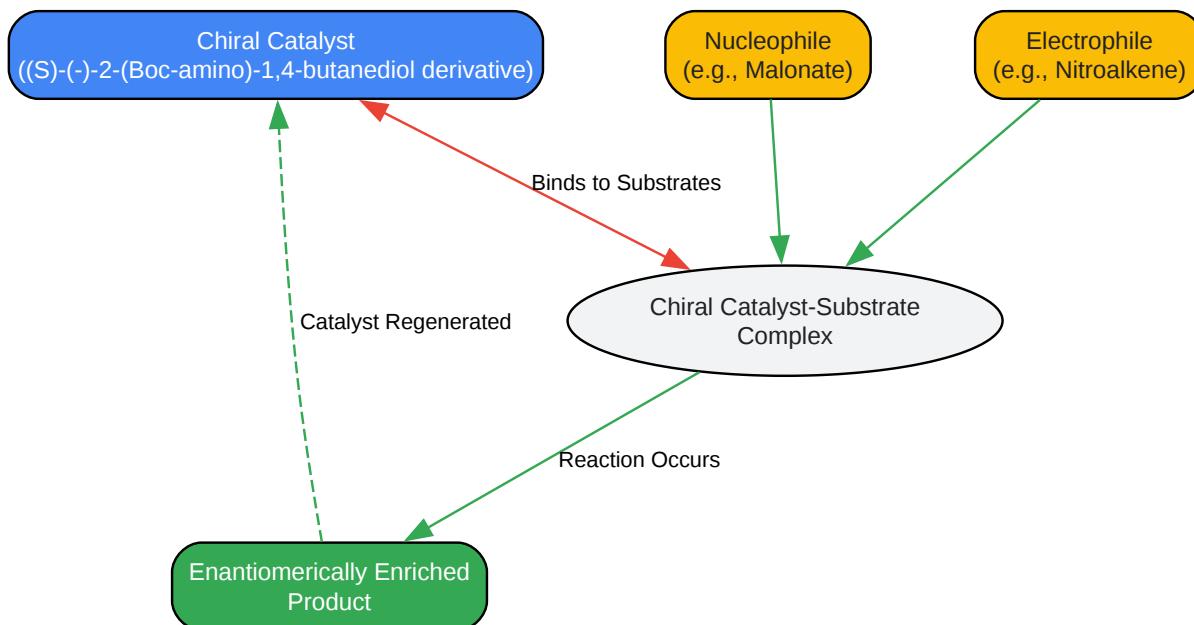


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Caption: General workflow for the preparation of a chiral copper(II) complex.

## Logical Relationships in Asymmetric Catalysis

The synthesized chiral catalysts are employed in asymmetric reactions, such as the Michael addition, to produce enantiomerically enriched products. The following diagram illustrates the logical relationship in such a catalytic cycle.



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Caption: Logical flow of an asymmetric catalytic reaction.

This guide is intended to provide a comprehensive overview of the safety and handling of **(S)-(-)-2-(Boc-amino)-1,4-butanediol** for a technical audience. Always consult the most recent Safety Data Sheet from your supplier and follow all institutional safety protocols.

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## References

- 1. dcfinechemicals.com [dcfinechemicals.com]
- 2. (S)-(-)-2-(Boc-amino)-1,4-butanediol 97 128427-10-1 [sigmaaldrich.com]
- 3. ark-chem.co.jp [ark-chem.co.jp]
- 4. fishersci.com [fishersci.com]

- 5. (R)-(+)-2-(BOC-Amino)-1,4-butanediol, 97%, Thermo Scientific Chemicals 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. media.erapol.com.au [media.erapol.com.au]
- 8. carlroth.com [carlroth.com]
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